

# Safeguarding Your Research: A Comprehensive Guide to Handling BIO5192

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## Compound of Interest

Compound Name: BIO5192

Cat. No.: B1667091

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**For Immediate Implementation:** This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **BIO5192**. Adherence to these protocols is critical for ensuring laboratory safety and maintaining experimental integrity.

## Personal Protective Equipment (PPE) for Handling BIO5192

When handling **BIO5192**, a selective and potent inhibitor of integrin  $\alpha 4 \beta 1$  (VLA-4), a comprehensive approach to personal protective equipment is paramount. While the substance itself is not classified as hazardous, the following PPE is mandatory to minimize exposure and ensure a safe laboratory environment.

Handling **BIO5192** as a solid (powder):

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from airborne powder particles.
Hand Protection	Nitrile gloves.	Prevents direct skin contact with the compound.
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator.	Recommended when weighing or transferring powder to avoid inhalation of fine particles.
Protective Clothing	A standard laboratory coat.	Protects skin and personal clothing from contamination.

Handling **BIO5192** in solution (typically dissolved in DMSO):

Dimethyl sulfoxide (DMSO) is a common solvent for **BIO5192** and requires specific safety considerations due to its ability to be readily absorbed through the skin, potentially carrying dissolved substances with it.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles.	Offers superior protection against splashes of the solution.
Hand Protection	Double gloving with an inner nitrile glove and an outer glove of butyl rubber, fluoroelastomer, or neoprene.	Provides enhanced protection against DMSO, as nitrile gloves can degrade upon prolonged contact.
Protective Clothing	A standard laboratory coat.	Protects skin and personal clothing from splashes.

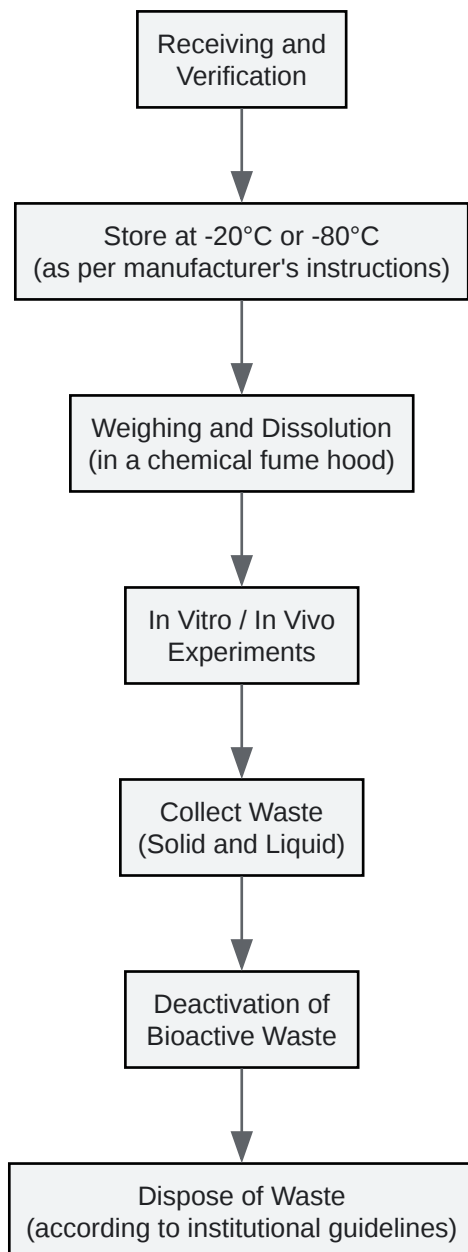
## Operational and Disposal Plans

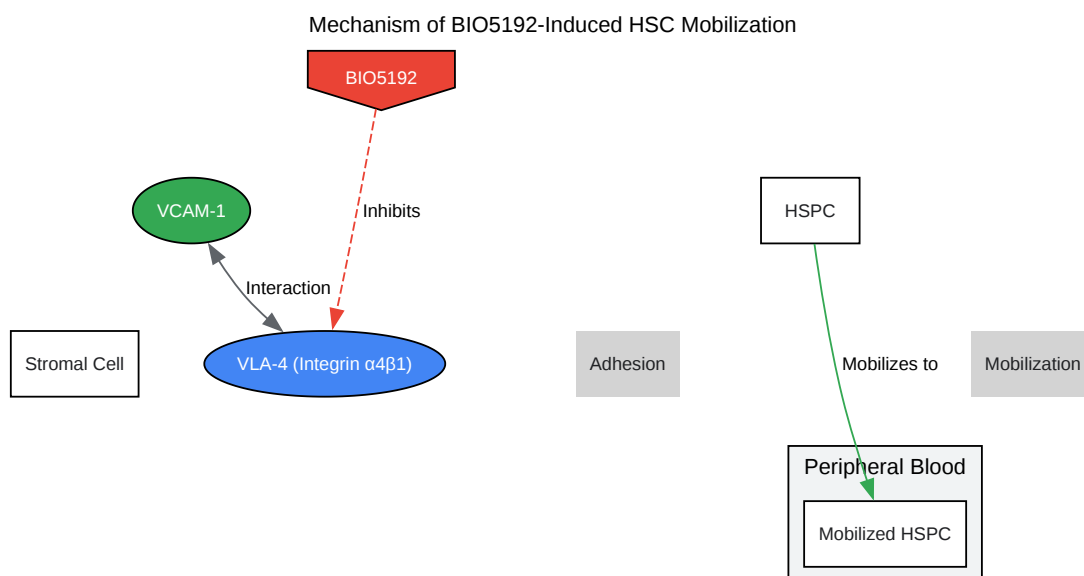
A clear and concise plan for the handling and disposal of **BIO5192** is essential for operational efficiency and environmental responsibility.

## Operational Workflow for Handling **BIO5192**

The following diagram outlines the standard operational workflow for handling **BIO5192**, from receiving to disposal.

## BIO5192 Handling Workflow





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